

IUPAC nomenclature and common synonyms for 2-(4-Methylphenyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(4-Methylphenyl)propan-2-ol

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An In-Depth Technical Guide to 2-(4-Methylphenyl)propan-2-ol

This technical guide provides a comprehensive overview of **2-(4-Methylphenyl)propan-2-ol**, including its nomenclature, physicochemical properties, potential applications, and relevant experimental methodologies. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

IUPAC Nomenclature and Common Synonyms

The systematic name for this compound, as defined by the International Union of Pure and Applied Chemistry (IUPAC), is **2-(4-methylphenyl)propan-2-ol**.^{[1][2][3]} This name precisely describes its molecular structure: a propan-2-ol backbone with a 4-methylphenyl group attached to the second carbon atom.^[1]

Due to its common use in various industries and historical naming conventions, it is also known by several synonyms:

- p-Cymen-8-ol^{[1][2][3]}
- 8-Hydroxy-p-cymene^{[1][2][3]}
- Dimethyl-p-tolyl carbinol^{[1][2][3]}

- $\alpha,\alpha,4$ -Trimethylbenzyl alcohol[1][2]
- 2-(p-Tolyl)-2-propanol[2]
- p, α,α -Trimethylbenzyl alcohol[2][4]
- 1-Methyl-4-(1-hydroxy-1-methylethyl)benzene[2][5]

Physicochemical Properties

A summary of the key physicochemical properties of **2-(4-Methylphenyl)propan-2-ol** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ O	[1][3][4]
Molecular Weight	150.22 g/mol	[1][3]
Appearance	Colorless to light yellow liquid with a celery-like or herbaceous odor	[3][4]
Boiling Point	204.8°C at 760 mmHg	[3]
Density	0.97 g/mL at 25°C	[6]
Flash Point	102.7°C	[3]
Water Solubility	Sparingly soluble/slight	[4]
Refractive Index	1.5185 (n _{20/D})	[6]
Vapor Pressure	0.156 mmHg at 25°C	[4]
pKa	14.63 ± 0.29 (Predicted)	[4]

Potential Applications

2-(4-Methylphenyl)propan-2-ol is a versatile compound with applications in several fields:

- **Fragrance and Personal Care:** It is utilized as a fragrance ingredient in perfumes and personal care products.[\[4\]](#)
- **Pharmaceuticals:** It serves as a solvent in the pharmaceutical industry for dissolving and extracting compounds during medication production.[\[4\]](#) Studies have also indicated potential anti-inflammatory, antioxidant, and anti-tumor properties, suggesting its utility in drug development.[\[7\]](#)
- **Chemical Industry:** This compound is an important intermediate in the synthesis of fine chemicals, such as esters for fragrances and coatings, and can be used in the preparation of polymers like polyesters and polyurethanes.[\[7\]](#)
- **Agriculture:** It can function as a plant growth regulator and a pesticide adjuvant to enhance crop yield and the effectiveness of pesticides.[\[7\]](#)

Experimental Protocols

Example Synthesis of a Structurally Related Compound: 2-(4-ethoxyphenyl)-2-methylpropanol

The following protocol is for the synthesis of 2-(4-ethoxyphenyl)-2-methylpropanol, an analog of **2-(4-Methylphenyl)propan-2-ol**. This method illustrates a common synthetic route that could be adapted for the target molecule. The procedure involves the reduction of an ester to an alcohol.

Materials:

- 2-(4-ethoxyphenyl)-2-methylpropionic acid ethyl ester
- Ethanol
- Potassium borohydride
- Lithium chloride
- Hydrochloric acid (3mol/L)
- Dichloromethane

- Anhydrous sodium sulfate
- Water

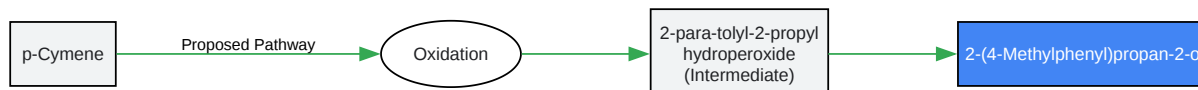
Procedure:

- Dissolve 2-(4-ethoxyphenyl)-2-methylpropionic acid ethyl ester in ethanol.
- Add potassium borohydride and lithium chloride to the solution.
- The reaction is carried out, and its progress is monitored by Gas Chromatography (GC).
- Upon completion of the reaction, slowly add hydrochloric acid.
- Add water to the mixture.
- Recover the ethanol under reduced pressure.
- After cooling to room temperature, add dichloromethane for extraction. The extraction is performed three times.
- The combined organic layers (dichloromethane) are dried over anhydrous sodium sulfate.
- The dichloromethane is removed under reduced pressure to yield the final product, 2-(4-ethoxyphenyl)-2-methylpropanol.[8]

Visualizations

Biocatalytic Formation Pathway

This compound can be formed in nature, and a proposed biocatalytic pathway involves the oxidation of p-cymene, a common monoterpene.[1]

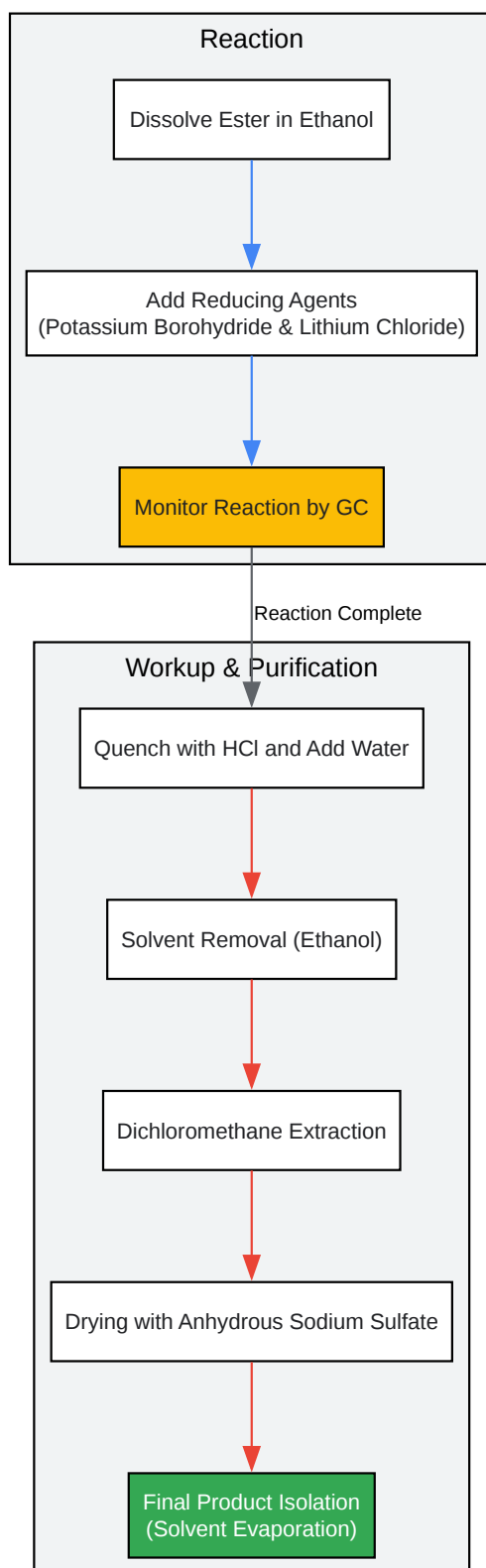


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Caption: Proposed biocatalytic pathway of **2-(4-Methylphenyl)propan-2-ol** from p-cymene.

Synthetic Workflow Example

The following diagram illustrates the key steps in the example synthetic protocol for a structural analog.



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Caption: Workflow for the synthesis of an alcohol via ester reduction.

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